

4-(Benzo[d]oxazol-2-yl)aniline molecular weight and formula

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Compound of Interest

Compound Name: 4-(Benzo[d]oxazol-2-yl)aniline

Cat. No.: B1265743

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Technical Guide: 4-(Benzo[d]oxazol-2-yl)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical compound **4-(Benzo[d]oxazol-2-yl)aniline**, a molecule of interest in medicinal chemistry, particularly noted for its potential as an antitumor agent.^[1] This document summarizes its fundamental physicochemical properties and presents a conceptual framework for its characterization.

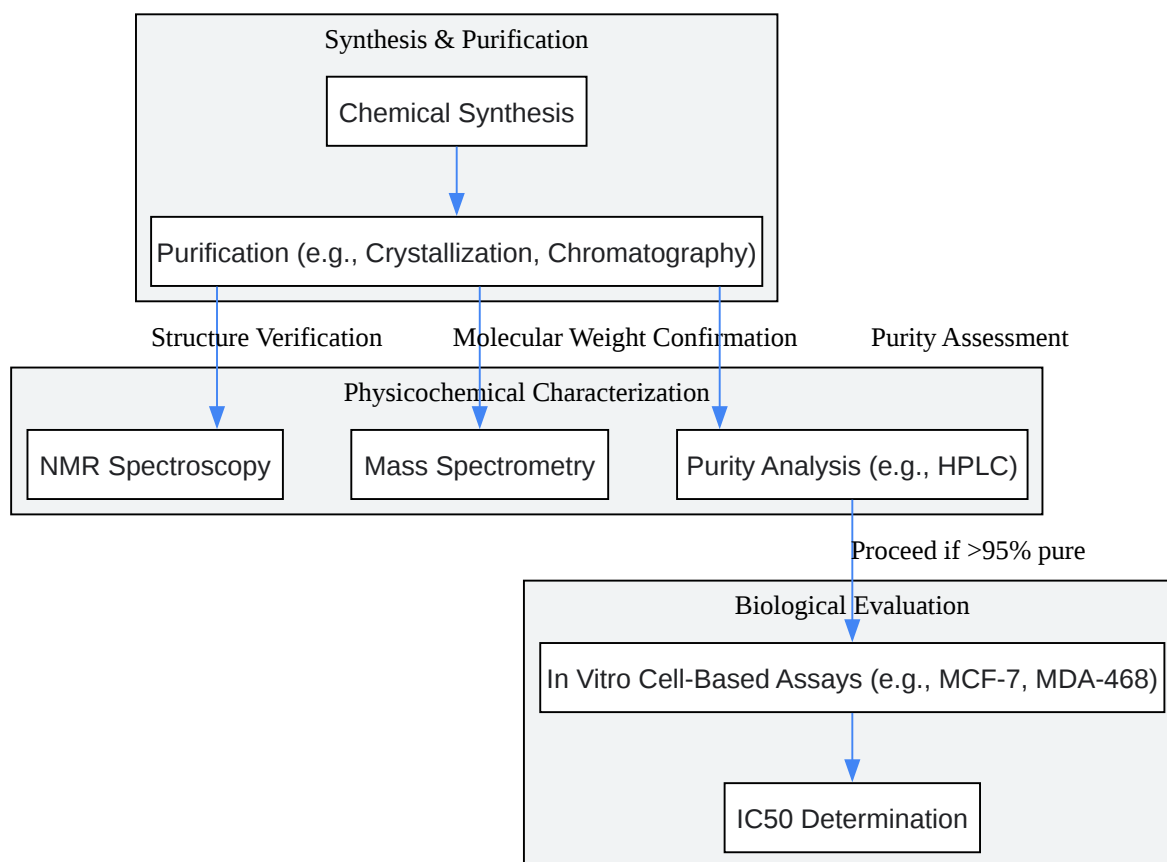
Core Physicochemical Data

The essential quantitative data for **4-(Benzo[d]oxazol-2-yl)aniline** are summarized in the table below. This information is critical for experimental design, including stoichiometry calculations, solution preparation, and analytical characterization.

| Property | Value |
|----------------------------|---|
| Molecular Formula | C ₁₃ H ₁₀ N ₂ O[1][2][3][4][5] |
| Molecular Weight | 210.24 g/mol [1][6] |
| Alternate Molecular Weight | 210.237 g/mol [2], 210.235 g/mol [3] |
| CAS Number | 20934-81-0[1][2][3][4][5][6] |
| Appearance | Light yellow to brown solid[1] |
| Melting Point | 207-210 °C[3] |

Conceptual Experimental Workflow

While specific, detailed experimental protocols for the synthesis or application of **4-(Benzo[d]oxazol-2-yl)aniline** are proprietary and vary by laboratory, a general workflow for the characterization of such a compound is outlined below. This diagram illustrates the typical progression from synthesis to biological evaluation.



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A conceptual workflow for the synthesis and evaluation of a chemical compound.

Structural and Molecular Relationships

The identity of a chemical compound is fundamentally linked through its name, its atomic composition (molecular formula), and its resulting mass (molecular weight). The diagram below illustrates this logical relationship for **4-(Benzo[d]oxazol-2-yl)aniline**.

4-(Benzo[d]oxazol-2-yl)aniline

Defines

Molecular Formula
 $C_{13}H_{10}N_2O$

Determines

Molecular Weight
210.24 g/mol

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